

Essential Safety and Logistical Guidance for Handling Resolvin E4

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Compound of Interest

Compound Name: *Resolvin E4*

Cat. No.: *B10820466*

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For researchers, scientists, and drug development professionals working with **Resolvin E4** (RvE4), a bioactive lipid of the specialized pro-resolving mediator (SPM) family, stringent adherence to safety protocols is paramount to ensure personal safety and maintain sample integrity.^{[1][2][3][4][5]} This guide provides a comprehensive overview of the necessary personal protective equipment (PPE), operational procedures for handling, and appropriate disposal methods.

Personal Protective Equipment (PPE)

When handling **Resolvin E4**, the use of appropriate personal protective equipment is mandatory to prevent skin and eye contact, as well as inhalation of the ethanol solvent. The following PPE should be worn at all times:

- **Eye Protection:** Chemical safety goggles or safety glasses with side shields are required to protect against potential splashes.
- **Hand Protection:** Chemical-resistant gloves, such as nitrile gloves, are essential. Gloves should be inspected before use and changed immediately if contaminated or compromised.
- **Body Protection:** A standard laboratory coat must be worn to protect skin and clothing.
- **Respiratory Protection:** While **Resolvin E4** itself is not volatile, it is typically supplied in an ethanol solution. Work should be conducted in a well-ventilated area or a chemical fume hood to avoid inhalation of ethanol vapors.

Operational and Disposal Plan

A systematic approach to handling and disposing of **Resolvin E4** is critical for safety and experimental success.

Receiving and Storage:

- Upon receipt, visually inspect the package for any signs of damage or leakage.
- **Resolvin E4** should be stored at -80°C for long-term stability.
- The product is shipped on dry ice to maintain this low temperature.

Handling and Sample Preparation:

- Before handling, ensure all necessary PPE is donned correctly.
- Transfer the required amount of the **Resolvin E4** ethanol solution from the stock vial in a chemical fume hood to minimize exposure to ethanol vapors.
- For preparing dilutions, use appropriate solvents as indicated by the supplier. **Resolvin E4** is soluble in DMF (50 mg/ml), Ethanol (50 mg/ml), and PBS (pH 7.2, 0.05 mg/ml).
- Avoid direct contact with the solution. Use appropriate laboratory equipment for all transfers.
- After use, securely cap the stock vial and return it to -80°C storage immediately to maintain stability.

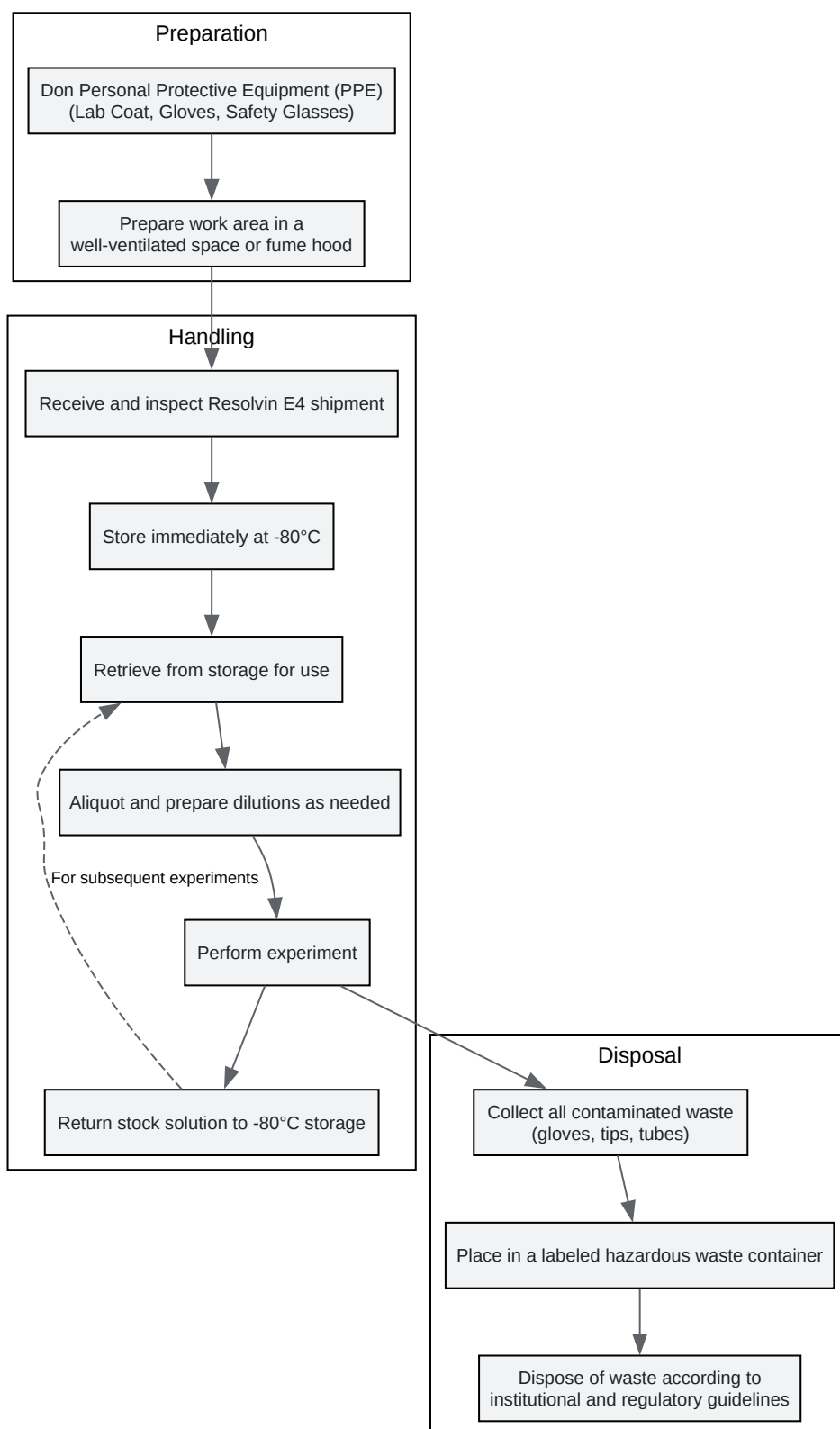
Disposal:

- All disposable materials that have come into contact with **Resolvin E4**, such as pipette tips and gloves, should be considered chemical waste.
- Collect all waste in a designated, properly labeled hazardous waste container.
- Dispose of the chemical waste in accordance with local, state, and federal regulations. Consult your institution's Environmental Health and Safety (EHS) department for specific guidelines.

Quantitative Data Summary

Parameter	Value	Reference
Storage Temperature	-80°C	
Stability	≥ 1 year (at -80°C)	
Solubility (DMF)	50 mg/ml	
Solubility (Ethanol)	50 mg/ml	
Solubility (PBS, pH 7.2)	0.05 mg/ml	
Molecular Formula	C ₂₀ H ₃₀ O ₄	
Formula Weight	334.5 g/mol	

Experimental Workflow for Safe Handling of Resolvin E4



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Caption: Workflow for the safe handling of **Resolvin E4**, from preparation to disposal.

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